

using 2-(2-Phenoxyethoxy)ethanol as a high-boiling point solvent

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Compound of Interest

Compound Name: 2-(2-Phenoxyethoxy)ethanol

CAS No.: 104-68-7

Cat. No.: B093071

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Technical Application Note: **2-(2-Phenoxyethoxy)ethanol** (DGPE) as a Versatile High-Boiling Solvent[1][2]

Executive Summary

This application note details the utility of **2-(2-Phenoxyethoxy)ethanol** (CAS: 104-68-7), also known as Diethylene Glycol Monophenyl Ether (DGPE), in pharmaceutical and organic chemical research.[1][2] While traditionally utilized in the coatings and ink industries, DGPE offers a unique physicochemical profile for drug development: a high boiling point (~298°C), low volatility, and a dual-nature solvation capability (amphiphilic).

This guide focuses on two primary applications:

- High-Temperature Organic Synthesis: Replacing toxic dipolar aprotic solvents (e.g., NMP, DMAc) in Nucleophilic Aromatic Substitution (S_NAr) reactions.[1][2]
- Solubility Engineering: Solubilizing highly aromatic, poorly soluble Active Pharmaceutical Ingredients (APIs).[2]

Physicochemical Profile & Thermodynamic Properties

DGPE is distinguished by its "hybrid" structure: a lipophilic phenyl ring coupled with a hydrophilic diethylene glycol chain.^[2] This allows it to solvate complex molecules via both stacking and hydrogen bonding.^{[1][2]}

Table 1: Key Physical Constants of DGPE

Property	Value	Relevance to Protocol
Boiling Point	298°C (at 760 mmHg)	Allows unpressurized reactions >200°C.
Melting Point	< -20°C	Remains liquid at low storage temperatures. ^{[1][2]}
Density	1.116 g/mL (20°C)	Denser than water; facilitates phase separation if salted out. ^{[1][2]}
Water Solubility	~35 g/L (20°C)	Critical: Not fully miscible. ^{[1][2]} Requires specific workup strategies (see Section 4).
Vapor Pressure	0.12 Pa (25°C)	Extremely low volatility; minimizes VOC exposure and solvent loss. ^{[1][2]}
Flash Point	~165°C	Safe for high-temperature handling relative to lower glycols. ^{[1][2]}

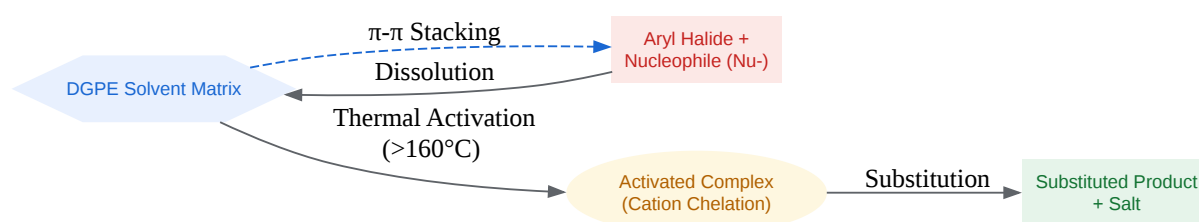
Application I: High-Temperature Nucleophilic Aromatic Substitution (S_NAr) Rationale

Standard solvents for S_NAr reactions (DMF, DMSO, NMP) often degrade at temperatures >150°C or pose severe genotoxicity risks.[2] DGPE is thermally stable up to nearly 300°C and provides the necessary polarity to stabilize the Meisenheimer complex intermediate without requiring high-pressure autoclaves.[1][2]

Mechanism of Action

The ether oxygens in DGPE chelate metal cations (similar to crown ethers), activating the nucleophile, while the phenyl ring stabilizes aromatic reactants via

-interactions.[2]



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Figure 1: Mechanistic workflow of DGPE facilitating S_NAr reactions via cation chelation and thermal activation.

Detailed Protocol: Synthesis of Diaryl Ethers

Objective: Coupling of a phenol with an electron-deficient aryl halide.

Reagents:

- Aryl Halide (1.0 equiv)[1][2]
- Phenol derivative (1.1 equiv)[1][2]
- Potassium Carbonate (, 2.0 equiv, anhydrous)[1]

- DGPE (Solvent, 5 mL per mmol reactant)[1][2]

Step-by-Step Methodology:

- Setup: Charge a round-bottom flask equipped with a magnetic stir bar and a reflux condenser. (Note: Due to DGPE's high boiling point, a water-cooled condenser is usually sufficient to trap trace volatiles, though the solvent itself will not reflux vigorously).[2]
- Solvation: Add the Aryl Halide, Phenol, and
[2] Add DGPE.[1][2][3][4]
- Degassing (Optional but Recommended): Sparge with nitrogen for 10 minutes. Oxygen at high temperatures can cause oxidative darkening of glycol ethers.[1][2]
- Reaction: Heat the mixture to 160°C – 180°C in an oil block.
 - Observation: The reaction mixture should become a homogeneous slurry (salts suspended).[1][2]
 - Time: Monitor via HPLC.[1][2] Typical conversion occurs in 2–6 hours.[1][2]
- Workup (The "Antisolvent Crash" Method):
 - Challenge: DGPE is difficult to remove via rotary evaporation due to its 298°C boiling point.[1][2]
 - Solution: Cool the reaction mixture to 60°C.
 - Slowly add Water (3x reaction volume) or a Methanol/Water (1:1) mixture while stirring vigorously.[2]
 - DGPE has limited water solubility (35 g/L), but in the presence of excess water and salts, the organic product typically precipitates out while the DGPE forms a dispersion or stays partially solubilized in the aqueous/organic interface.
 - Filtration: Filter the precipitate.[1][2]

- Wash: Wash the filter cake copiously with water (to remove inorganic salts and residual DGPE) and then cold ethanol.[2]
- Drying: Dry the solid under vacuum.[1][2]

Application II: Solubility Enhancement for Screening Rationale

In early-stage drug discovery, highly lipophilic compounds often precipitate in standard bio-assay media.[1][2] DGPE serves as an intermediate "bridge" solvent.[1][2]

Solubility Protocol

Table 2: Solubility Screening Matrix

Target Concentration	Protocol Step	Observation Criteria
10 mg/mL	Add 10 mg solid to 1 mL DGPE. Vortex 30s.	Clear solution = Pass.
50 mg/mL	Add 40 mg more solid.[1][2] Sonicate at 40°C for 5 mins.	Clear solution = High Solubility.
Dilution Test	Dilute 100 µL of solution into 900 µL Water.	Turbidity = Product crash out (expected).

Note: For biological assays, ensure final DGPE concentration is <1% to avoid cytotoxicity, although it is generally less toxic than simple phenoxyethanol.

Safety & Handling (E-E-A-T)

- Eye Hazard: DGPE is classified as causing Serious Eye Damage (Category 1).[1][2][5][6] Safety goggles (or face shield) are mandatory when handling neat solvent.[1][2]
- Inhalation: Due to low vapor pressure, inhalation risk is low at room temperature.[2] However, at reaction temperatures (>150°C), use a fume hood to prevent inhalation of mists/vapors.

- Peroxide Formation: Like all glycol ethers, DGPE can form peroxides upon prolonged exposure to air.[2] Test with peroxide strips before heating to dryness.[1][2]

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